

An In-depth Technical Guide to Glycol Dimercaptoacetate (CAS 123-81-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Glycol dimercaptoacetate*

Cat. No.: B089767

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Introduction

Glycol dimercaptoacetate (CAS 123-81-9), also known as ethylene glycol bis(thioglycolate), is a multifunctional chemical compound characterized by the presence of two thiol (-SH) groups. This dithiol possesses significant reactivity, making it a valuable component in a variety of chemical syntheses and applications.^{[1][2]} Its utility spans across polymer chemistry, where it acts as a crosslinking agent, to the medical field, where it is explored as a chelating agent for heavy metal intoxication.^{[3][4]} This technical guide provides a comprehensive overview of **Glycol dimercaptoacetate**, including its chemical and physical properties, synthesis, key applications with detailed experimental protocols, and safety information.

Chemical and Physical Properties

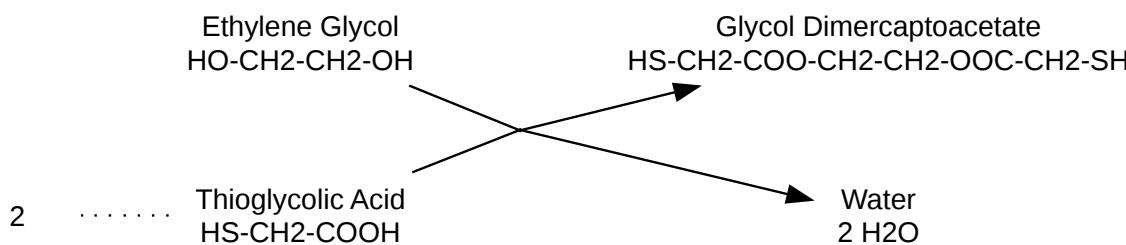
Glycol dimercaptoacetate is a colorless to pale yellow liquid with a characteristic stench.^[3] It is soluble in water and organic solvents.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Glycol Dimercaptoacetate**

| Property | Value | Reference(s) |
|---------------------------------------|--|--------------|
| CAS Number | 123-81-9 | |
| Molecular Formula | C ₆ H ₁₀ O ₄ S ₂ | [4] |
| Molecular Weight | 210.27 g/mol | [4] |
| Appearance | Clear, colorless to pale yellow liquid with a stench | [3][4] |
| Density | 1.313 g/mL at 25 °C | [5] |
| Boiling Point | 137-139 °C at 2 mm Hg | [5] |
| Flash Point | >110 °C (>230 °F) | [6] |
| Water Solubility | 20 g/L at 20 °C | [5] |
| Refractive Index (n _{20/D}) | 1.522 | [5] |
| InChI Key | PSYGHMBJXWRQFD-UHFFFAOYSA-N | [4] |
| SMILES | C(COC(=O)CS)OC(=O)CS | [4] |

Synthesis

Glycol dimercaptoacetate is typically synthesized via the esterification of ethylene glycol with thioglycolic acid.^[5] This reaction involves the condensation of the hydroxyl groups of ethylene glycol with the carboxylic acid groups of thioglycolic acid, forming ester linkages and releasing water as a byproduct.



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Caption: Synthesis of **Glycol Dimercaptoacetate**.

Experimental Protocol: Synthesis of Glycol Dimercaptoacetate

This protocol describes a representative laboratory-scale synthesis of **Glycol dimercaptoacetate**.

Materials:

- Ethylene glycol (1.0 mol)
- Thioglycolic acid (2.2 mol)
- p-Toluenesulfonic acid (catalyst, 0.02 mol)
- Toluene (solvent)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add ethylene glycol, thioglycolic acid, p-toluenesulfonic acid, and toluene.

- Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by the amount of water collected. The reaction is considered complete when the theoretical amount of water has been removed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene under reduced pressure using a rotary evaporator to obtain the crude **Glycol dimercaptoacetate**.
- Further purification can be achieved by vacuum distillation.

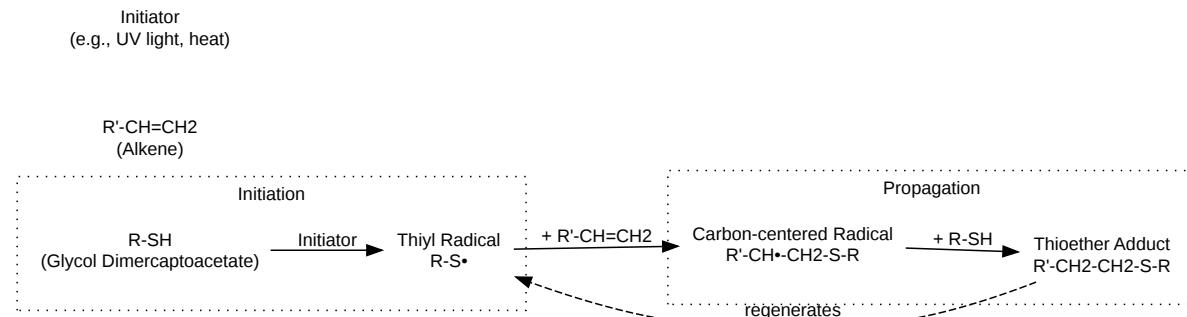
Applications

The dual thiol functionality of **Glycol dimercaptoacetate** makes it a versatile molecule for various applications, primarily in polymer chemistry and as a chelating agent.

Polymer Chemistry: Crosslinking Agent

Glycol dimercaptoacetate is widely used as a crosslinking agent in the synthesis of polymers. [1] Its two thiol groups can react with various functional groups, such as isocyanates, epoxides, and alkenes (in thiol-ene reactions), to form a three-dimensional polymer network. This crosslinking enhances the mechanical properties, thermal stability, and chemical resistance of the resulting polymer. It is particularly useful in the formulation of adhesives, sealants, and coatings.[2]

One of the key reactions involving **Glycol dimercaptoacetate** in polymer science is the thiol-ene "click" reaction. This reaction proceeds via a radical-mediated addition of a thiol to a carbon-carbon double bond (ene) and is known for its high efficiency, selectivity, and mild reaction conditions.



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Caption: Thiol-Ene "Click" Reaction Mechanism.

This protocol provides a general procedure for the UV-initiated polymerization of a thiol-ene system using **Glycol dimercaptoacetate**.

Materials:

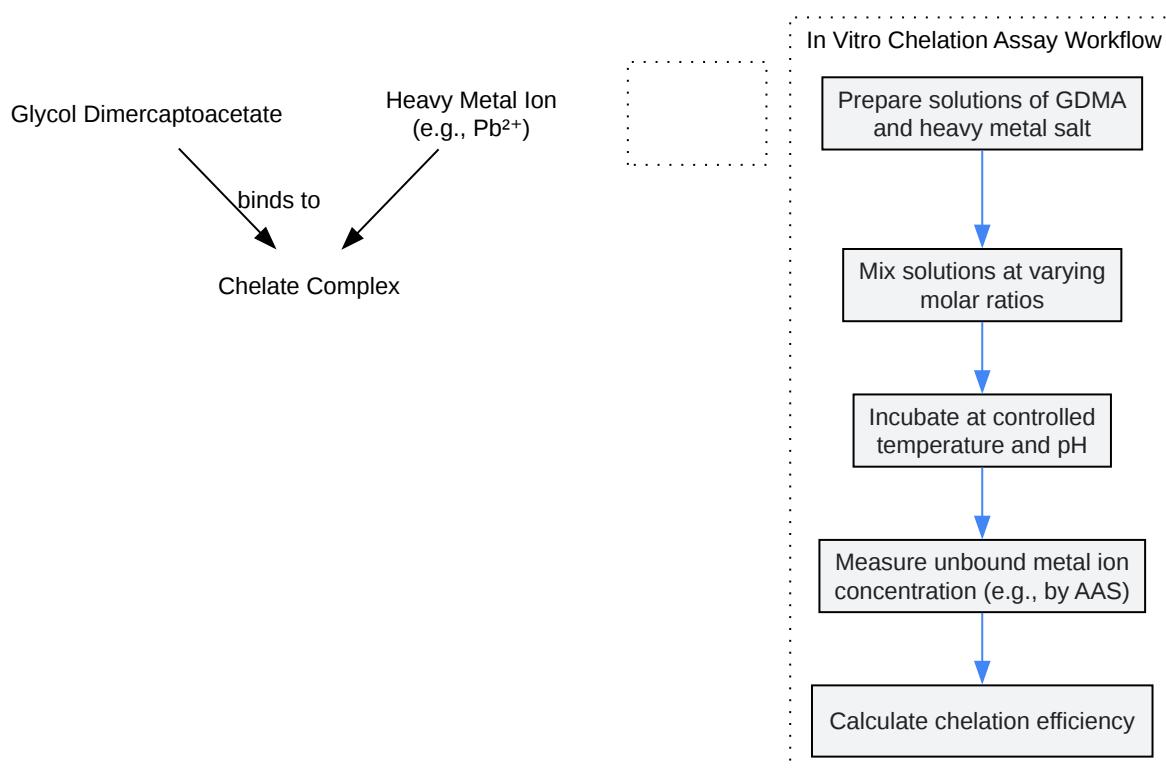
- **Glycol dimercaptoacetate (GDMA)**
- A difunctional alkene (e.g., diallyl phthalate)
- A photoinitiator (e.g., 2,2-dimethoxy-2-phenylacetophenone, DMPA)
- Solvent (if necessary, e.g., toluene)
- UV curing system (365 nm)
- Glass slides
- Spacers

Procedure:

- Prepare a homogeneous mixture of **Glycol dimercaptoacetate** and the difunctional alkene in a stoichiometric ratio of thiol to ene functional groups (1:1).
- Add the photoinitiator to the mixture at a concentration of, for example, 1 wt%. Ensure complete dissolution. If a solvent is used, ensure all components are fully dissolved.
- Place spacers of a desired thickness on a glass slide.
- Deposit the thiol-ene mixture onto the glass slide.
- Place a second glass slide on top to create a thin film of the mixture.
- Expose the assembly to UV radiation (e.g., 365 nm) for a specified time to initiate polymerization and curing. The curing time will depend on the intensity of the UV source and the specific formulation.
- After curing, the solid polymer film can be removed from the glass slides.
- The resulting polymer can be characterized by techniques such as Fourier-transform infrared spectroscopy (FTIR) to confirm the disappearance of thiol and ene peaks, and by mechanical testing to evaluate its physical properties.

Drug Development: Chelating Agent for Heavy Metal Poisoning

The thiol groups in **Glycol dimercaptoacetate** can bind to heavy metal ions, forming stable complexes that can be excreted from the body.^[4] This property makes it a candidate for the development of drugs for the treatment of heavy metal poisoning, such as from lead, mercury, or arsenic.^[3] The two thiol groups can form a chelate ring with the metal ion, which enhances the stability of the complex.



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Caption: Chelation of a Heavy Metal Ion by GDMA.

This protocol outlines a general method to assess the in vitro chelation of a heavy metal ion, such as lead (Pb^{2+}), by **Glycol dimercaptoacetate**.

Materials:

- **Glycol dimercaptoacetate (GDMA)**
- A water-soluble salt of the heavy metal (e.g., lead(II) nitrate, $\text{Pb}(\text{NO}_3)_2$)
- Buffer solution (e.g., phosphate-buffered saline, PBS, at a physiological pH of 7.4)

- Deionized water
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of the heavy metal salt of a known concentration (e.g., 1000 ppm) in deionized water.
 - Prepare a stock solution of **Glycol dimercaptoacetate** of a known concentration in the buffer solution.
- Chelation Reaction:
 - In a series of test tubes, add a fixed amount of the heavy metal stock solution.
 - Add varying amounts of the **Glycol dimercaptoacetate** stock solution to achieve different molar ratios of chelating agent to metal ion (e.g., 0.5:1, 1:1, 2:1, 5:1).
 - Bring the final volume of each tube to a constant value with the buffer solution.
 - Include a control tube containing only the heavy metal salt in the buffer.
- Incubation:
 - Incubate all tubes at a constant temperature (e.g., 37 °C) for a specific period (e.g., 24 hours) to allow the chelation reaction to reach equilibrium.
- Separation of Free and Complexed Metal (Optional but recommended):
 - Use a technique like ultrafiltration to separate the low-molecular-weight GDMA-metal complex from any remaining free metal ions (this step may vary depending on the analytical method).
- Quantification of Unbound Metal:

- Measure the concentration of the unbound (free) heavy metal in each sample using AAS or ICP-MS.
- Data Analysis:
 - Calculate the percentage of the metal chelated by **Glycol dimercaptoacetate** at each molar ratio using the following formula:
 - $$\% \text{ Chelation} = [(\text{Initial Metal Conc.} - \text{Free Metal Conc.}) / \text{Initial Metal Conc.}] * 100$$
 - Plot the percentage of chelation against the molar ratio of GDMA to the metal ion to determine the chelation efficiency.

Safety and Toxicology

Glycol dimercaptoacetate is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation. Due to its stench and potential for adverse health effects, it should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. It is stable under normal temperatures and pressures but may discolor upon exposure to air.^[3] It is incompatible with strong bases and strong oxidizing agents.^[3]

Table 2: Toxicological Data for **Glycol Dimercaptoacetate**

| Endpoint | Species | Route | Value | Reference(s) |
|----------|---------|-------|-----------|--------------|
| LD50 | Rat | Oral | 330 mg/kg | [3] |

Conclusion

Glycol dimercaptoacetate (CAS 123-81-9) is a versatile chemical with significant applications in polymer science and has potential in the development of therapeutic agents. Its dual thiol functionality allows for effective crosslinking in polymer systems and chelation of heavy metal ions. The experimental protocols provided in this guide offer a starting point for researchers and scientists to explore the synthesis and applications of this compound. As with all chemicals, proper safety precautions must be observed when handling **Glycol**

dimercaptoacetate. Further research into its applications, particularly in the biomedical field, is warranted to fully realize its potential.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Glycol Dimercaptoacetate (CAS 123-81-9)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b089767#glycol-dimercaptoacetate-cas-number-123-81-9>

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